

N-Chlorodimethylamine: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *N-Chlorodimethylamine*

Cat. No.: *B072834*

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CAS Number: 1585-74-6

This document provides a comprehensive technical guide on **N-Chlorodimethylamine**, intended for researchers, scientists, and professionals in drug development. It covers the chemical and physical properties, synthesis protocols, reactivity, and safety considerations associated with this compound.

Core Properties of N-Chlorodimethylamine

N-Chlorodimethylamine, with the chemical formula C_2H_6ClN , is an N-chloroamine characterized by a chlorine atom attached to a nitrogen atom, which is also bonded to two methyl groups.^[1] It is a volatile liquid known for its reactivity as a chlorinating and oxidizing agent.^{[1][2]}

Quantitative Physicochemical Data

The following table summarizes the key physical and chemical properties of **N-Chlorodimethylamine**. It is important to note that some reported values, particularly for melting and boiling points, are estimates or may vary between sources.

Property	Value	Source(s)
CAS Number	1585-74-6	[1][2][3][4][5][6]
Molecular Formula	C ₂ H ₆ ClN	[1][2][3][4][5][6]
Molecular Weight	79.53 g/mol	[1][2][3][4][7]
IUPAC Name	N-chloro-N-methylmethanamine	[1][3][7]
Boiling Point	~31.1 °C (at atmospheric pressure)	[2]
90.19 °C (rough estimate)	[6]	
Melting Point	200-203 °C	[6]
Density	0.991 g/cm ³	[2]
0.9313 g/cm ³ (rough estimate)	[6]	
InChI Key	MAGVJLLHDZWQFM-UHFFFAOYSA-N	[1][2][7]
Canonical SMILES	CN(C)Cl	[1]

Reactivity and Chemical Behavior

The chemical behavior of **N-Chlorodimethylamine** is dominated by the reactive N-Cl bond.[2] This compound functions as a chlorinating agent, capable of transferring a chlorine atom to various nucleophiles.[1][2] Its reactivity has been a subject of both experimental and theoretical studies, particularly focusing on its reaction kinetics and mechanisms in processes like nucleophilic substitution at the nitrogen atom.[2]

Key aspects of its reactivity include:

- **Chlorination Reactions:** It can act as a chlorinating agent, transferring its chlorine to other nucleophilic molecules.[1]
- **Oxidation and Reduction:** **N-Chlorodimethylamine** can be oxidized by agents like potassium permanganate and hydrogen peroxide, potentially forming dimethylamine N-

oxide. It can also undergo reduction.[2]

- **Photolability:** The N-Cl bond is susceptible to cleavage under UV radiation, with a quantum yield of $0.624 \text{ mol} \cdot \text{E}^{-1}$, indicating rapid degradation compared to its non-chlorinated counterparts. This photolytic cleavage can generate dimethylamine radicals.[2]
- **Acid-Catalyzed Reactions:** The compound can undergo acid-catalyzed chlorine transfer reactions, highlighting the influence of pH on its reactivity.[1]
- **Reactions with Boranes:** It reacts with tributylborane and dibutyl(dimethylamino)borane, indicating its ability to participate in radical pathways for synthesizing nitrogen-containing compounds.[1]

In an environmental context, the formation of **N-Chlorodimethylamine** and other organic chloramines is a significant area of study in water treatment, as they can be formed as disinfection byproducts during the chlorination of water containing organic nitrogen compounds.
[1][2]

Experimental Protocols: Synthesis of N-Chlorodimethylamine

The primary methods for synthesizing **N-Chlorodimethylamine** involve the direct chlorination of dimethylamine using various chlorinating agents. The choice of method often depends on the desired scale, purity, and safety considerations. Low temperatures are generally crucial to control the exothermic reaction and prevent the degradation of the product.[2]

Synthesis using N-Chlorosuccinimide (NCS)

This method is favored for its high selectivity and yield.[2] The reaction involves the nucleophilic attack of the nitrogen atom of dimethylamine on the electrophilic chlorine atom of NCS.[2]

Methodology:

- A solution of dimethylamine in a suitable solvent, such as dichloromethane (DCM), is prepared in a reaction vessel.[2]
- The solution is cooled to a low temperature, typically between -15°C and -5°C . [2]

- N-Chlorosuccinimide (NCS) is added portion-wise to the cooled solution while maintaining the temperature below -5°C .^[2]
- The reaction mixture is stirred for several hours to ensure complete reaction.
- The volatile components, including the **N-Chlorodimethylamine** product, can be isolated by vacuum distillation.^[2]

Synthesis using Sodium Hypochlorite (NaOCl)

A more cost-effective method involves the use of aqueous sodium hypochlorite (bleach).^[2] This reaction is often performed in a biphasic system.^[2]

Methodology:

- A solution of dimethylamine is prepared in an organic solvent immiscible with water, such as dichloromethane.
- This organic phase is mixed with an aqueous solution of sodium hypochlorite.
- The reaction is typically carried out at low temperatures (below 5°C) to control the exothermic reaction ($\Delta H_r = -73.4 \text{ kJ}\cdot\text{mol}^{-1}$) and inhibit the formation of byproducts.^[2]
- The pH of the aqueous phase can be a critical parameter to control.
- After the reaction is complete, the organic layer containing the **N-Chlorodimethylamine** product is separated from the aqueous layer.
- The product can be further purified, for example, by distillation.

Safer Synthesis via Continuous Flow Systems

To mitigate the hazards associated with handling the volatile and reactive **N-Chlorodimethylamine**, continuous biphasic flow systems have been developed. These systems allow for precise control over reaction parameters like temperature and mixing, leading to near-quantitative yields and minimizing risks by avoiding the isolation of unstable intermediates.^[2]

Visualizing Synthesis Pathways

The following diagram illustrates the two primary laboratory-scale synthesis routes for **N-Chlorodimethylamine**.

Caption: Synthesis routes for **N-Chlorodimethylamine**.

Safety and Handling

N-Chlorodimethylamine is a reactive and potentially hazardous compound. When heated to decomposition, it can emit toxic fumes of chlorine and nitrogen oxides.[8] It has also been noted to have explosive properties, particularly in its reactions with antimony chlorides, which can form heat- and shock-sensitive explosives.[8]

Standard laboratory safety precautions should be strictly followed when handling this compound. This includes:

- Working in a well-ventilated fume hood.[9][10][11]
- Using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9]
- Avoiding contact with skin and eyes, and inhalation of vapors.[10]
- Storing the compound in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[10][11]
- In case of a spill, it should be carefully collected, and the affected area cleaned appropriately.

For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.[9][10][11]

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